

Personal protective equipment for handling 3-Fluoro-2-nitropyridine

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Compound of Interest

Compound Name: 3-Fluoro-2-nitropyridine

Cat. No.: B1302947

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Essential Safety and Handling Guide for 3-Fluoro-2-nitropyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Fluoro-2-nitropyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

3-Fluoro-2-nitropyridine is a chemical compound that poses several health risks. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3][4]} Some sources also indicate that it is harmful if swallowed and can cause severe skin burns and eye damage.^[5] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Summary of Hazards:

- Causes skin irritation^{[1][2][3][4]}
- Causes serious eye irritation^{[1][2][3][4]}
- May cause respiratory irritation^{[1][3][4][6]}

- Harmful if swallowed[5]
- May cause severe skin burns and eye damage[5]

Physical and Chemical Properties	
CAS Number	54231-35-5[1]
Molecular Formula	C5H3FN2O2[5]
Molecular Weight	142.09 g/mol [5]
Appearance	Crystal - Powder[7]
Melting Point	35°C[8]
Boiling Point	255.8±20.0 °C (Predicted)[8]
Density	1.439±0.06 g/cm3 (Predicted)[8]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)[7][8]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][3][6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][9]
- Before handling, inspect all PPE for integrity.

2. Donning Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are a suitable option, offering protection against a range of chemicals.[10] Always inspect gloves for tears or punctures before use.[5][6]
- Body Protection: Wear a lab coat or chemical-resistant coveralls.[1][11]

- Eye and Face Protection: Wear safety glasses with side-shields or chemical safety goggles. [1][3][6] If there is a splash hazard, a face shield should be worn in addition to goggles. [10]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., P95, P1, or higher for significant exposures). [3][5]

3. Handling the Chemical:

- Avoid all personal contact with the substance, including inhalation of dust or fumes. [1]
- Avoid the formation of dust and aerosols. [6]
- Do not eat, drink, or smoke in the handling area. [1]
- Keep the container tightly sealed when not in use. [1][3][6]

4. Accidental Exposure and Spills:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. [1][2][3][5][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation or a rash occurs, seek medical attention. [1][2][3][5][6]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical advice. [1][3][5][6]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Give a glass of water to drink. Seek medical attention. [1][3][5][6]
- Spills: For dry spills, carefully sweep up, shovel, or vacuum the material, avoiding dust generation, and place it into a suitable, sealed, and labeled container for disposal. [1][5][6] For wet spills, absorb with an inert material and place in a container for disposal. [1] Ensure the spill area is thoroughly cleaned with water, preventing runoff from entering drains. [1]

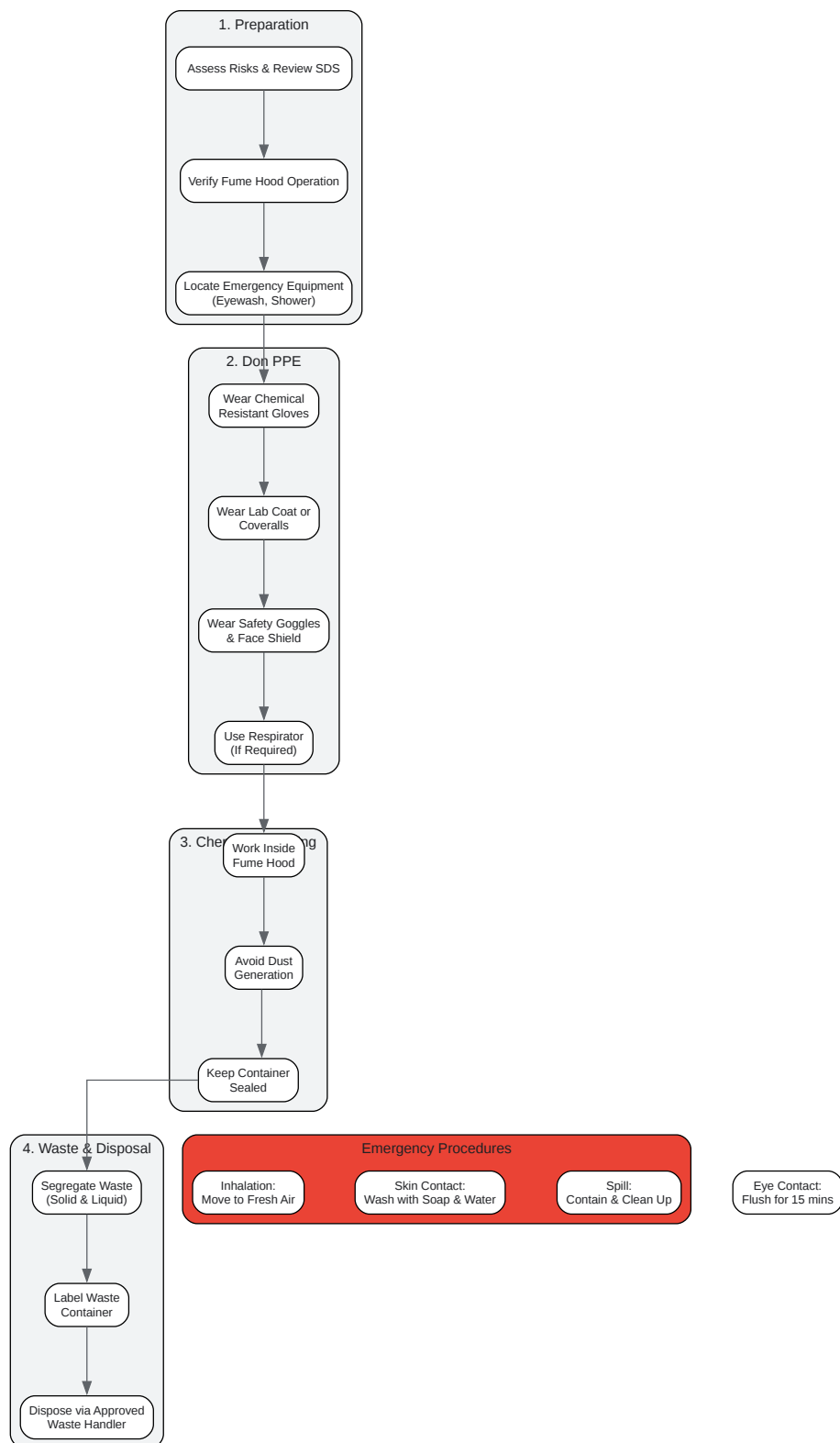
5. Disposal Plan:

- Dispose of waste material at an approved waste disposal facility.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Do not allow the chemical to enter drains or waterways.[\[1\]](#)[\[6\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.
[\[5\]](#)
- Always consult with your institution's environmental health and safety department for specific disposal guidelines and comply with all local, state, and federal regulations.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for safely handling **3-Fluoro-2-nitropyridine** in a laboratory setting.

Safe Handling Workflow for 3-Fluoro-2-nitropyridine

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